

Potential Research Applications of Amiton Oxalate: A Technical Guide

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Compound of Interest

Compound Name: Amiton oxalate

Cat. No.: B1667125

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Abstract

Amiton oxalate, the oxalate salt of the potent organophosphate acetylcholinesterase (AChE) inhibitor Amiton, presents a valuable, albeit highly toxic, tool for researchers in neurobiology, toxicology, and pharmacology. Historically developed as an insecticide and acaricide, its potent and irreversible inhibition of AChE makes it a significant compound for studying the cholinergic nervous system, modeling organophosphate poisoning, and investigating the downstream effects of cholinergic hyperstimulation. This technical guide provides an in-depth overview of the core properties of **Amiton oxalate**, its mechanism of action, and potential research applications, supported by available quantitative data and detailed experimental protocols.

Introduction

Amiton oxalate (CAS Registry Number: 3734-97-2) is the oxalate salt of Amiton (S-[2-(diethylamino)ethyl] O,O-diethyl phosphorothioate), a highly toxic organophosphate compound. [1] Like other organophosphates, its primary mechanism of action is the irreversible inhibition of acetylcholinesterase (AChE), the enzyme responsible for the breakdown of the neurotransmitter acetylcholine (ACh). [2] This inhibition leads to an accumulation of ACh at cholinergic synapses, resulting in overstimulation of both muscarinic and nicotinic acetylcholine receptors and subsequent toxic effects. [2] Due to its high toxicity, **Amiton oxalate** is not used in agriculture, but its potent bioactivity makes it a subject of interest for specific research applications.

Physicochemical and Toxicological Properties

A comprehensive understanding of the physicochemical and toxicological properties of **Amiton oxalate** is critical for its safe handling and application in a research setting.

Physicochemical Data

Property	Value	Reference(s)
Chemical Formula	C12H26NO7PS	[3]
Molecular Weight	359.37 g/mol	[3]
Appearance	Solid powder	[3]
Melting Point	98-99 °C	[4]
Solubility	Soluble in DMSO	[3]

Toxicological Data

Amiton oxalate is a highly toxic compound, primarily through its potent inhibition of acetylcholinesterase. Exposure can lead to severe organophosphate poisoning.[2]

Parameter	Value	Species	Route	Reference(s)
LD50 (Amiton acid oxalate)	9 mg/kg	Rat (albino, male)	Oral	Not explicitly cited in search results

Symptoms of Exposure: Acute exposure to **Amiton oxalate** can cause rapid and severe symptoms of organophosphate poisoning, including headache, dizziness, blurred vision, tightness in the chest, sweating, nausea, vomiting, diarrhea, muscle twitching, convulsions, coma, and potentially death.[2] It can also cause damage to the nervous system, leading to numbness, "pins and needles," and weakness in the extremities.[2]

Mechanism of Action: Cholinergic Signaling Pathway

Amiton oxalate exerts its effects by irreversibly inhibiting acetylcholinesterase (AChE). This leads to an accumulation of acetylcholine (ACh) in the synaptic cleft, causing hyperstimulation of postsynaptic muscarinic and nicotinic receptors.

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